

Technical Support Center: Handling Tetramethyl-d12 Orthosilicate (TMOS-d12)

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Compound of Interest

Compound Name: Tetramethyl-d12 orthosilicate

CAS No.: 80396-70-9

Cat. No.: B1627121

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Introduction: The "Liquid Gold" Paradox

Tetramethyl-d12 orthosilicate (TMOS-d12,

) presents a unique challenge in the laboratory. While its boiling point (~121°C) suggests stability, its significant vapor pressure at room temperature combined with extreme moisture sensitivity creates a "silent loss" mechanism. For researchers using TMOS-d12 as a sol-gel precursor or NMR shift reagent, evaporation is not just a physical change—it is a financial hemorrhage and a safety hazard.

This guide moves beyond basic safety data sheets (SDS) to address the specific, field-tested protocols required to maintain the integrity of this high-value isotopologue.

Part 1: Physical Properties & Critical Data

Before handling, understand the thermodynamic enemy. Note the density difference between the deuterated and non-deuterated forms, which affects gravimetric aliquoting.

Property	TMOS (Standard)	TMOS-d12 (Deuterated)	Implication
Formula			Hydrolysis Byproduct: Methanol-d4 (Toxic)
Boiling Point	121–122 °C	121–122 °C	Moderate volatility; significant vapor pressure at 20°C.
Density (25°C)	1.023 g/mL	1.114 g/mL	Crucial: Do not use volumetric settings for standard TMOS.[1]
Vapor Pressure	~12 mmHg (20°C)	~12 mmHg (20°C)	Sufficient to pressurize air-displacement pipettes, causing dripping.
Hydrolytic Stability	Low	Low	Reacts instantly with atmospheric moisture to form gel.

Part 2: Troubleshooting & Handling Guide (Q&A)

Module A: Storage & Inventory Protection

Q: I stored my TMOS-d12 in the original vial with Parafilm in the fridge, but I've lost 15% volume over a month. What happened?

A: You are experiencing "Seal Creep" and differential thermal contraction. Parafilm is permeable to organic vapors over time and becomes brittle at low temperatures. Furthermore, the Teflon liner in standard screw caps contracts differently than the glass vial when chilled, creating microscopic gaps.

The Protocol (The "Double-Shell" Method):

- **Primary Seal:** After use, wrap the cap/neck interface with electrical tape (vinyl), not Parafilm. Vinyl maintains elasticity at 4°C.
- **Secondary Containment:** Place the vial inside a secondary jar containing a layer of active desiccant (e.g., Drierite or molecular sieves).
- **Thermal Equilibration:** Before opening the vial, allow it to warm to room temperature inside the desiccator. Opening a cold vial condenses atmospheric moisture instantly, initiating hydrolysis (cloudiness).

Module B: Transfer & Aliquoting

Q: Every time I pipette TMOS-d12, the liquid drips out of the tip before I can dispense it. How do I stop this?

A: This is caused by Vapor Pressure Equilibrium failure. Standard air-displacement pipettes rely on an air piston. Volatile solvents like TMOS evaporate into that air space, increasing the pressure inside the pipette shaft and forcing the liquid out (drooling).

The Solution:

- **Option 1 (Preferred):** Use a Positive Displacement Pipette. The piston makes direct contact with the liquid, eliminating the air gap.
- **Option 2 (The "Pre-Wet" Technique):** If you must use a standard pipette, aspirate and dispense the TMOS-d12 three times into a waste vial before the final draw. This saturates the air cushion with vapor, establishing equilibrium.
- **Option 3 (Gastight Syringe):** For volumes <1 mL, use a Hamilton-style gastight syringe with a Teflon-tipped plunger.

Module C: Experimental Setup (NMR)

Q: I am using TMOS-d12 as an internal standard/reactant in NMR. My integration values are drifting over 24 hours. Is it evaporating from the tube?

A: Yes. Standard plastic NMR caps are insufficient for volatile silanes. Standard polyethylene caps allow slow evaporation and atmospheric moisture ingress. The moisture reacts with

TMOS-d12 to form solid silica (

) and Methanol-d4. The Methanol-d4 signal will rise (approx. 3.31 ppm in DMSO-d6) while the TMOS signal drops, ruining stoichiometry.

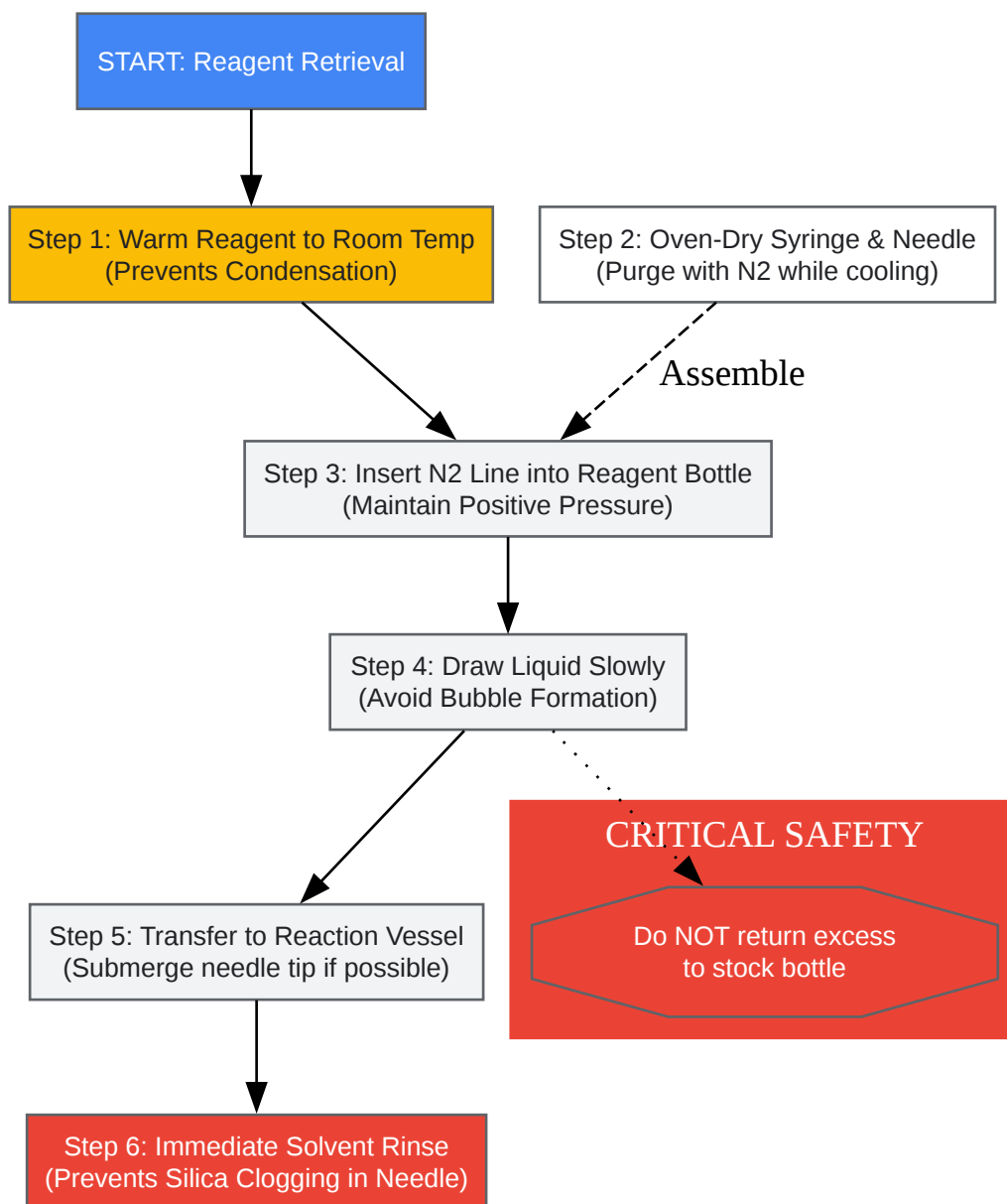
The Protocol: Use J. Young NMR tubes (borosilicate tubes with a Teflon valve).[2]

- These form a vacuum-tight seal suitable for volatile solvents.
- They allow for "freeze-pump-thaw" degassing cycles if oxygen removal is required.
- Citation: J. Young valves are the industry standard for maintaining air-sensitive samples without flame sealing [1].

Part 3: Visualized Protocols

Workflow 1: The "Cold-Syringe" Transfer Method

Use this method to transfer TMOS-d12 from a stock bottle to a reaction vessel without introducing water or losing mass to evaporation.

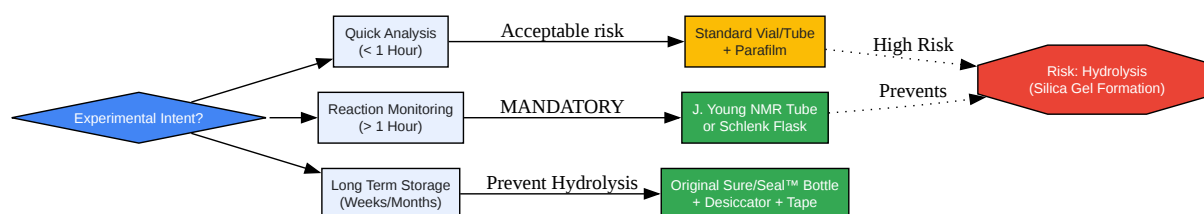


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Figure 1: The "Cold-Syringe" technique minimizes hydrolysis risks. Note that warming the reagent to room temperature before opening is critical to prevent condensation.

Workflow 2: Vessel Selection Decision Tree

Choose the correct containment based on your experimental duration.



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Figure 2: Decision matrix for selecting containment vessels. For any duration over 1 hour, standard caps are insufficient.

Part 4: Safety & Toxicity (The "Hidden" Hazard)

Warning: The hydrolysis of TMOS-d12 releases Methanol-d4.

- **Ocular Toxicity:** Like standard methanol, Methanol-d4 is toxic to the optic nerve. However, because TMOS-d12 is often handled in small quantities (microliters), users become complacent.
- **Inhalation:** The vapor pressure of TMOS-d12 means you can inhale significant quantities if working outside a hood. In the lungs, moisture hydrolyzes the silane, depositing (silica) in the alveoli and releasing methanol into the bloodstream [2].
- **Disposal:** Do not pour down the drain. React with aqueous NaOH in a waste container to fully hydrolyze to silicate salts before disposal as chemical waste.

References

- PubChem. "Tetramethyl Orthosilicate (Compound)." National Library of Medicine. [[Link](#)]

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Sources

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- [2. mcneilgroup.chem.lsa.umich.edu \[mcneilgroup.chem.lsa.umich.edu\]](#)
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